

The Biological Activity of Fertirelin in Non-Mammalian Species: A Technical Guide

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Compound of Interest

Compound Name: Fertirelin

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Introduction

Fertirelin, a synthetic analogue of gonadotropin-releasing hormone (GnRH), is a potent stimulator of luteinizing hormone (LH) and follicle-stimulating hormone (FSH) secretion from the anterior pituitary. While its application in mammalian reproductive management is well-documented, its biological activity and utility in non-mammalian species present a compelling area of research and application, particularly in aquaculture, conservation breeding of amphibians and reptiles, and avian reproductive control. This technical guide provides an in-depth overview of the known biological effects of **Fertirelin** and other GnRH agonists in fish, amphibians, reptiles, and birds, summarizing quantitative data, detailing experimental protocols, and visualizing key biological pathways and workflows.

Disclaimer: Research specifically investigating **Fertirelin** in many non-mammalian species is limited. Therefore, this guide also incorporates data from studies on other potent GnRH agonists to provide a broader understanding of the potential applications and mechanisms of action.

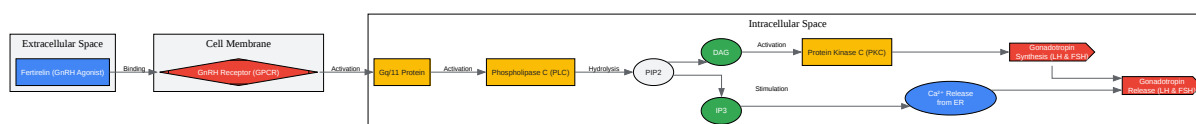
Mechanism of Action of GnRH Agonists

Fertirelin and other GnRH agonists mimic the action of endogenous GnRH.^[1] They bind to GnRH receptors on pituitary gonadotrophs, triggering a cascade of intracellular signaling

events that lead to the synthesis and release of LH and FSH.[2][3] These gonadotropins then act on the gonads to stimulate steroidogenesis and gamete development and release.

Signaling Pathway

The binding of a GnRH agonist to its G-protein coupled receptor (GPCR) on the gonadotrope cell membrane initiates several intracellular signaling pathways. The primary pathway involves the activation of phospholipase C (PLC), which leads to the production of inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 stimulates the release of intracellular calcium (Ca²⁺), while DAG activates protein kinase C (PKC). This cascade ultimately results in the synthesis and release of LH and FSH.



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Fertirelin/GnRH signaling pathway in a pituitary gonadotrope.

Biological Activity in Fish

The use of GnRH agonists is a cornerstone of induced spawning in aquaculture for numerous fish species, overcoming reproductive dysfunction in captivity.[4] These compounds are often used in combination with a dopamine antagonist (e.g., domperidone) in cyprinids, as dopamine inhibits GnRH release.[5]

Quantitative Data

The following table summarizes the effects of GnRH agonists in various fish species. It is important to note the variability in dosages and responses, which are species-specific and

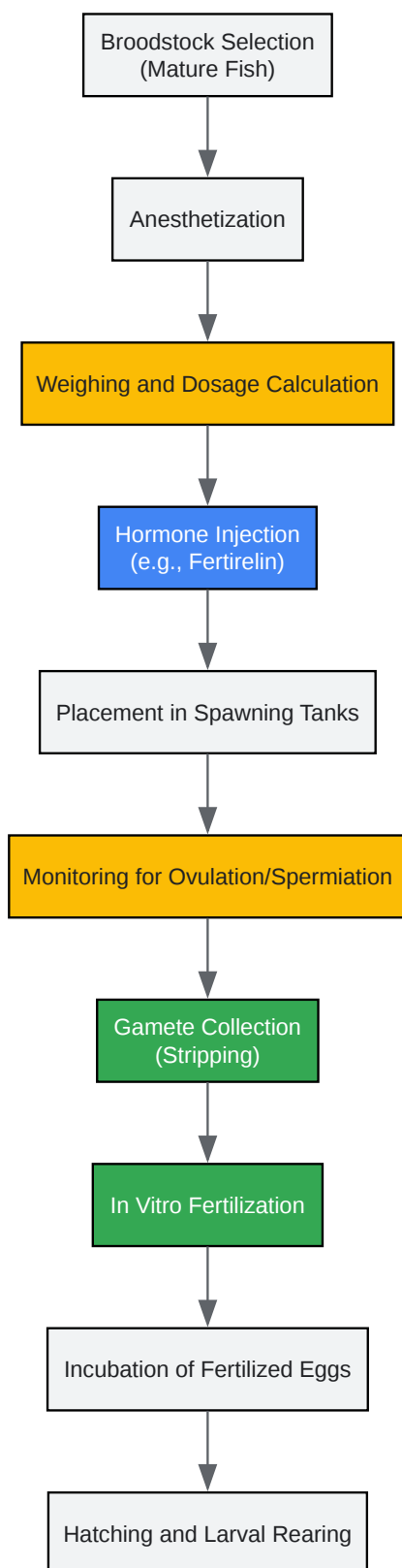
depend on the maturity of the broodstock.

Species	GnRH Agonist (Trade Name)	Dosage	Dopamine Antagonist	Key Outcomes	Reference
Common Carp (Cyprinus carpio)	GnRH α	10 μ g/kg	Domperidone (5 mg/kg)	90% ovulation rate with two injections.	
Siban Fish (Cyclocheilich thys apogon)	sGnRH α + Domperidone (Ovaprim)	0.7 ml/kg	Included in Ovaprim	Latency: ~7 hrs; Fertilization: 93.3%; Hatching: 82.3%	
Seurukan Fish (Osteochilus vittatus)	sGnRH α + Domperidone (Ovaprim)	0.5 ml/kg	Included in Ovaprim	Latency: 7 hrs; Fertilization: 93.3%; Hatching: 82.3%	
Atlantic Bluefin Tuna (Thunnus thynnus)	GnRH α implant	525 \pm 166 μ g/implant/day (in vitro)	Not used	Successful induction of final oocyte maturation, ovulation, and spermiation.	

Experimental Protocols

- **Broodstock Selection:** Select sexually mature and healthy broodfish. Female readiness can be assessed by the presence of large, yolky oocytes, and male readiness by the release of milt upon gentle abdominal pressure.

- **Dosage Calculation:** Calculate the required hormone volume based on the body weight of the fish and the recommended dosage for the species.
- **Hormone Preparation:** If using a lyophilized form of **Fertirelin**, reconstitute it in a sterile saline solution (0.9% NaCl) to the desired concentration. Commercial preparations like Ovaprim are ready to use.
- **Injection:** Anesthetize the fish to reduce stress and handling injury. Administer the hormone via intramuscular (IM) injection, typically in the dorsal musculature, or intraperitoneal (IP) injection near the pelvic fins. For some species, a priming dose (10-20% of the total dose) is given, followed by a resolving dose (80-90%) several hours later.
- **Spawning and Fertilization:** Place the injected fish in spawning tanks. Monitor for signs of ovulation (for females) and spermiation (for males). Once ovulation occurs, eggs can be stripped and fertilized with milt from spermiating males.



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A generalized workflow for hormone-induced spawning in fish.

Biological Activity in Amphibians

GnRH agonists are crucial tools for the captive breeding of endangered amphibian species, where natural reproduction may be challenging to stimulate.

Quantitative Data

The following table presents data on the effects of GnRH agonists in amphibians.

Species	GnRH Agonist	Dosage	Key Outcomes	Reference
Northern Leopard Frog (Lithobates pipiens)	GnRH-A	0.4 µg/g	In combination with metoclopramide (10 µg/g), induced egg production in 100% of females.	
Puerto Rican Coqui Frog (Eleutherodactylus coqui)	des-Gly, D-Ala LHRH ethylamide	20 µ g/female	Successful induction of ovulation for in vitro fertilization.	
European Tree Frog (Hyla arborea)	Not specified	Not specified	Successful breeding with 200-800 eggs per female and 60-90% metamorphosis rate.	

Experimental Protocols

- **Animal Selection:** Select gravid females with visible eggs through the ventral body wall and sexually mature males.
- **Hormone Administration:** Inject the female with the calculated dose of **Fertirelin** or another GnRH agonist subcutaneously into the dorsal lymph sac.

- **Ovulation and Egg Collection:** Place the injected female in a container with a small amount of water. Ovulation typically occurs within 24-48 hours. Eggs are collected as they are laid.
- **Sperm Preparation:** Euthanize a male frog and dissect the testes. Macerate the testes in a sperm dilution buffer (e.g., 10% Steinberg's solution) to release sperm.
- **In Vitro Fertilization:** Pipette the sperm suspension over the freshly laid eggs in a petri dish. After a few minutes, flood the eggs with water or a suitable buffer to activate the sperm and initiate fertilization.
- **Incubation:** Incubate the fertilized eggs at an appropriate temperature and monitor for embryonic development.

Biological Activity in Reptiles

The use of GnRH agonists in reptiles is less common and not as well-documented as in fish and amphibians. Research has primarily focused on reproductive suppression for managing captive populations rather than inducing breeding.

Quantitative Data

Data on the use of **Fertirelin** in reptiles is scarce. The following table includes data for other GnRH agonists.

Species	GnRH Agonist	Dosage	Key Outcomes	Reference
Pond Slider (Trachemys scripta)	Deslorelin acetate implant	4.7 mg (single or double implant)	No significant effect on suppressing reproductive activity was observed.	
Green Iguana (Iguana iguana)	GnRH agonist implant	Not specified	Temporary suppression of the reproductive endocrine system in females.	

Experimental Design Considerations for Reptiles

Due to the diversity in reproductive strategies and physiology among reptiles, species-specific approaches are crucial.

- **Species-Specific Biology:** Consider the natural reproductive cycle, including seasonality and environmental cues, when designing hormonal studies.
- **Dosage and Delivery:** The optimal dosage and delivery method (e.g., injection, implant) for **Fertirelin** would need to be determined empirically for each species. Slow-release implants may be beneficial for species with prolonged reproductive cycles.
- **Endpoint Measurement:** Key parameters to measure include changes in plasma sex steroid levels (testosterone, estradiol), follicular development (via ultrasonography), and observable reproductive behaviors.

Biological Activity in Birds

In avian species, GnRH agonists have been explored for both inducing and suppressing reproductive activity, with applications in poultry production and the management of reproductive disorders in pet birds.

Quantitative Data

Specific data for **Fertirelin** in birds is limited. The table below shows results for other GnRH agonists.

Species	GnRH Agonist	Dosage	Key Outcomes	Reference
Rabbit Does (as a mammalian model for induced ovulators)	Buserelin	0.8 µg (IM) or 16 µg (intravaginal)	Both routes induced LH peaks and high kindling rates (82-85%).	
Rabbit Does	Serum Gonadotropin (eCG)	25 IU	Increased FSH, LH, and progesterone levels.	

Experimental Protocols

- **Hen Selection:** Select hens in their reproductive prime with regular egg-laying cycles.
- **Hormone Administration:** Administer **Fertirelin** via intramuscular injection. The dosage and timing relative to the expected time of ovulation need to be optimized.
- **Monitoring Ovulation:** Ovulation can be confirmed by monitoring egg-laying patterns or through techniques like abdominal palpation or ultrasonography.
- **Artificial Insemination:** If required, artificial insemination can be performed following hormone-induced ovulation to synchronize fertilization.

Conclusion

Fertirelin, as a potent GnRH agonist, holds significant potential for the management of reproduction in a wide range of non-mammalian species. While its application in aquaculture is becoming more established, its utility in amphibians, reptiles, and birds is an area that warrants further investigation. The quantitative data and experimental protocols outlined in this guide, though often based on other GnRH agonists due to a lack of **Fertirelin**-specific research,

provide a solid foundation for researchers, scientists, and drug development professionals to design and execute studies aimed at harnessing the biological activity of **Fertirelin** in these diverse vertebrate groups. Future research should focus on establishing optimal dosages, administration protocols, and elucidating the species-specific responses to **Fertirelin** to fully realize its potential in conservation, aquaculture, and veterinary medicine.

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